

Essential Safety and Disposal Guidance for GSK046

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK046

Cat. No.: B10822127

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For researchers and laboratory professionals handling **GSK046**, a potent and selective BD2 bromodomain inhibitor, adherence to proper disposal procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This document provides a comprehensive overview of the essential safety information, logistical considerations for disposal, and step-by-step procedural guidance.

Chemical and Physical Properties of GSK046

A summary of the key quantitative data for **GSK046** is presented below, offering a quick reference for its physical and chemical characteristics.

Property	Value	Source
Molecular Weight	414.47 g/mol	[1][2]
Molecular Formula	C ₂₃ H ₂₇ FN ₂ O ₄	[1][2][3][4]
Form	Powder	[2]
Color	White to beige	[2]
Purity	≥98% (HPLC)	[2][4]
Storage Temperature	2-8°C	[2]
Solubility	Soluble in DMSO	[1][4]

Experimental Protocols: Disposal of GSK046

While specific, manufacturer-provided disposal protocols for **GSK046** are not publicly available, the following general procedures are based on standard laboratory practices for the disposal of chemical waste. These steps are designed to mitigate risks and ensure the safe handling of **GSK046** waste.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **GSK046** powder in its original container or a clearly labeled, sealed waste container.
 - Contaminated personal protective equipment (PPE) such as gloves and lab coats, as well as consumables like weigh boats and contaminated wipes, should be collected in a designated, sealed plastic bag or container labeled "Chemical Waste."
- Liquid Waste:
 - Solutions of **GSK046**, typically in solvents like DMSO, should be collected in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - Do not mix with aqueous or incompatible waste streams.
- Sharps Waste:
 - Needles, syringes, or any other sharps contaminated with **GSK046** must be disposed of in a designated, puncture-resistant sharps container labeled for chemical sharps waste.

2. Labeling and Storage:

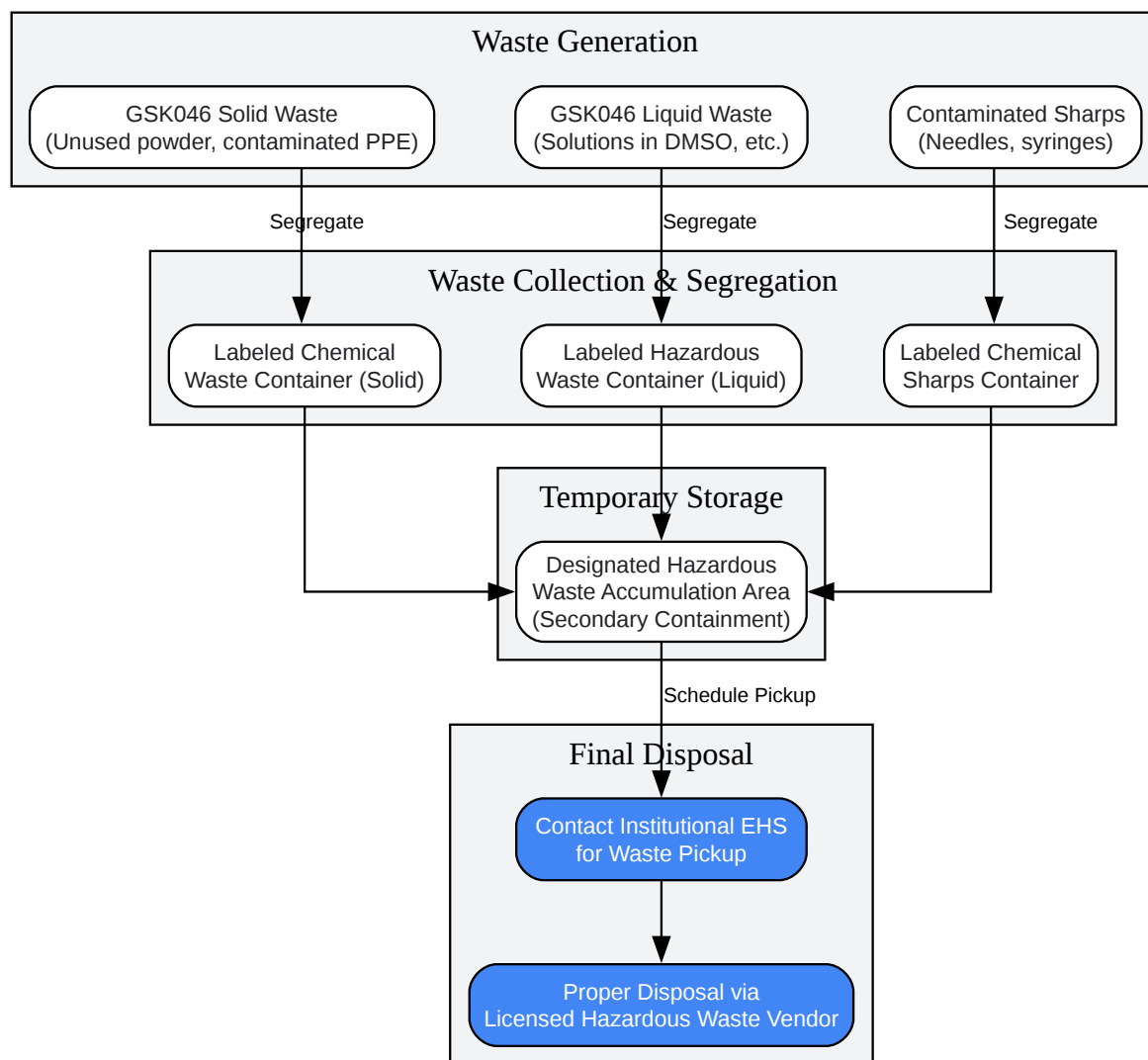
- All waste containers must be clearly labeled with the full chemical name ("**GSK046**"), the primary hazard (e.g., "Chemical Waste," "Caution: Research Chemical"), and the date of accumulation.
- Store waste containers in a designated, well-ventilated, and secure secondary containment area away from incompatible materials.

3. Disposal Procedure:

- All **GSK046** waste must be disposed of through the institution's official hazardous waste management program.
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the collected waste.
- Provide the EHS office with a complete inventory of the waste being disposed of.
- Do not dispose of **GSK046** down the drain or in the regular trash.

GSK046 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **GSK046** waste in a laboratory setting.



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